

physical properties of 2,2,4-Trimethylheptane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2,4-Trimethylheptane

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An In-depth Technical Guide to the Physical Properties of **2,2,4-Trimethylheptane**

Introduction

2,2,4-Trimethylheptane is a branched-chain alkane with the chemical formula $C_{10}H_{22}$.^{[1][2]} As a member of the alkane family, it is a saturated hydrocarbon, meaning it consists entirely of hydrogen and carbon atoms connected by single bonds. This technical guide provides a comprehensive overview of the core physical properties of **2,2,4-Trimethylheptane**, intended for researchers, scientists, and professionals in drug development and related fields. The document summarizes key quantitative data, details the experimental protocols for their determination, and illustrates the relationships between its molecular structure and physical characteristics.

Core Physical Properties

The physical characteristics of **2,2,4-Trimethylheptane** are dictated by its molecular structure—a ten-carbon chain with methyl group branches at the second and fourth positions. These structural features influence its intermolecular forces, which in turn determine its bulk physical properties.

Data Presentation

The quantitative physical properties of **2,2,4-Trimethylheptane** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Units	Conditions
Molecular Formula	C10H22	-	-
Molecular Weight	142.28	g/mol	-
Boiling Point	148.15	°C	at 1 atm
Melting Point	-53.99	°C	at 1 atm
Density	0.7275	g/cm ³	at 20 °C
Refractive Index	~1.4120	-	at 20 °C (for 2,4,4-Trimethylheptane)[3]
Viscosity	~0.501	mPa·s	at 25 °C (for 2,2,4-Trimethylpentane)[4]

Experimental Protocols

The determination of the physical properties of hydrocarbon liquids such as **2,2,4-Trimethylheptane** is governed by standardized experimental procedures. The following sections detail the methodologies for measuring the key properties listed above, with a focus on ASTM International standards.

Density Determination

The density of liquid hydrocarbons is a fundamental property used for the conversion of measured volumes to volumes at a standard temperature.

Methodology: ASTM D4052 - Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter[5]

This method employs a digital density meter that utilizes an oscillating U-tube.

- Apparatus: A digital density meter capable of maintaining the sample at a constant temperature.
- Procedure:

- A small volume of the liquid sample is introduced into the oscillating U-tube.[6]
- The change in the oscillation frequency of the U-tube caused by the mass of the sample is measured.
- This frequency change is used in conjunction with calibration data to determine the density of the sample.[6]
- Significance: This method is rapid, requires a small sample volume, and provides high precision. It is suitable for a wide range of petroleum distillates and viscous oils.[5]

Boiling Point Determination

The boiling point provides an indication of a substance's volatility and is a key characteristic for identification and purity assessment.

Methodology: ASTM D2887 - Standard Test Method for Boiling Range Distribution of Petroleum Fractions by Gas Chromatography

This method determines the boiling range distribution of petroleum products.

- Apparatus: A gas chromatograph equipped with a nonpolar packed or open tubular (capillary) column.[7]
- Procedure:
 - A small sample of the hydrocarbon is injected into the gas chromatograph.
 - The column temperature is increased at a reproducible linear rate, causing the hydrocarbon components to elute in order of increasing boiling point.[7]
 - The retention times of the components are correlated with their boiling points using a calibration curve generated from a known mixture of hydrocarbons.[7]
- Significance: This gas chromatographic simulation of distillation is faster than traditional distillation methods and provides a detailed boiling range distribution.[7]

Refractive Index Measurement

The refractive index is a fundamental physical property that can be used to characterize pure hydrocarbons and their mixtures.[8][9]

Methodology: ASTM D1218 - Standard Test Method for Refractive Index and Refractive Dispersion of Hydrocarbon Liquids[8][10]

This standard covers the measurement of the refractive index of transparent and light-colored hydrocarbons.[8][11]

- Apparatus: A calibrated refractometer, such as an Abbe-type refractometer.
- Procedure:
 - A small drop of the liquid sample is placed between the prisms of the refractometer.[12]
 - Light of a specific wavelength (typically the sodium D-line at 589.3 nm) is passed through the sample.
 - The instrument is adjusted to obtain a sharp boundary line, and the refractive index is read from the scale.
 - The reading is corrected to a standard temperature, usually 20°C or 25°C, using tabulated temperature correction factors.[12]
- Significance: This method provides a highly accurate measurement of the refractive index, which is useful for identification and quality control.[8]

Viscosity Measurement

Viscosity is a measure of a fluid's resistance to flow and is an important property for applications involving fluid dynamics.

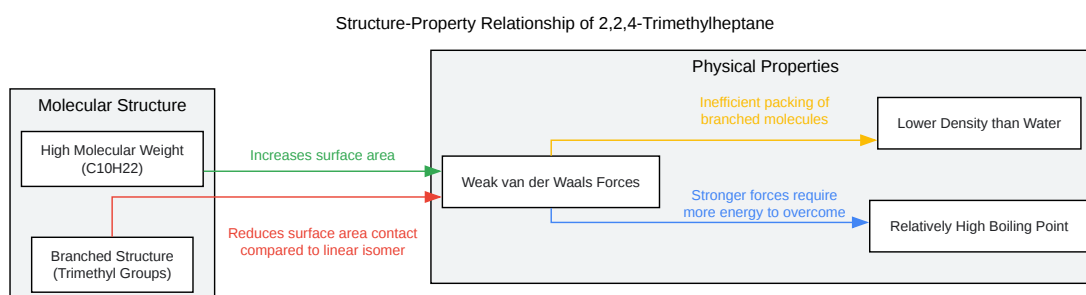
Methodology: ASTM D445 - Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids[13][14]

This method determines the kinematic viscosity of liquid petroleum products by measuring the time for a volume of liquid to flow under gravity through a calibrated glass capillary viscometer.
[13][15]

- Apparatus: A calibrated glass capillary viscometer (e.g., Ubbelohde type) and a constant temperature bath.
- Procedure:
 - The viscometer is charged with the liquid sample.
 - The viscometer is placed in a constant temperature bath until the sample reaches thermal equilibrium.[\[14\]](#)
 - The time taken for the liquid to flow between two marked points on the viscometer is measured.
 - The kinematic viscosity is calculated by multiplying the measured flow time by the calibration constant of the viscometer.[\[13\]](#)
 - The dynamic viscosity can be obtained by multiplying the kinematic viscosity by the density of the liquid.[\[13\]](#)
- Significance: This method is a primary standard for the measurement of viscosity and is applicable to a wide range of petroleum products.[\[13\]](#)

Structure-Property Relationship Visualization

The physical properties of alkanes are directly related to their molecular structure. For **2,2,4-trimethylheptane**, its molecular weight and branched nature are key determinants of its physical behavior. The following diagram illustrates these relationships.



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References

- 1. CAS Common Chemistry [commonchemistry.cas.org]
- 2. Heptane, 2,2,4-trimethyl- [webbook.nist.gov]
- 3. 2,4,4-Trimethylheptane. | 4032-92-2 [chemicalbook.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. ASTM D4052 | Anton Paar Wiki [wiki.anton-paar.com]
- 6. ASTM D7777 | ASTM Standard Test Method for Density, Relative Density and API Gravity of Liquid [ayalytical.com]
- 7. ww2.arb.ca.gov [ww2.arb.ca.gov]

- 8. store.astm.org [store.astm.org]
- 9. store.astm.org [store.astm.org]
- 10. store.astm.org [store.astm.org]
- 11. ASTM D1218 – Refractive Index and Refractive Dispersion of Hydrocarbon Liquids – SPL [spllabs.com]
- 12. matestlabs.com [matestlabs.com]
- 13. tamson-instruments.com [tamson-instruments.com]
- 14. ASTM D445 | Anton Paar Wiki [wiki.anton-paar.com]
- 15. ppapco.ir [ppapco.ir]
- To cite this document: BenchChem. [physical properties of 2,2,4-Trimethylheptane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b082096#physical-properties-of-2-2-4-trimethylheptane>]

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